

# An In-depth Technical Guide to 2,5-Dihydroxyterephthalaldehyde: Properties, Synthesis, and Applications

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## Compound of Interest

Compound Name: 2,5-Dihydroxyterephthalaldehyde

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## Introduction

**2,5-Dihydroxyterephthalaldehyde** is a versatile organic compound that serves as a crucial building block in the synthesis of a wide array of complex molecules and materials.<sup>[1][2][3]</sup> Its unique structure, featuring a benzene ring substituted with two hydroxyl and two aldehyde functional groups, imparts a high degree of reactivity, making it a valuable intermediate in medicinal chemistry, materials science, and organic synthesis.<sup>[1]</sup> This technical guide provides a comprehensive overview of the physical and chemical properties, detailed experimental protocols for its synthesis and characterization, and a review of its applications, with a particular focus on its role in the development of biologically active compounds.

## Core Physical and Chemical Properties

**2,5-Dihydroxyterephthalaldehyde** is typically a yellow solid with a molecular weight of approximately 166.13 g/mol.<sup>[1]</sup> A summary of its key physical and chemical properties is presented in the table below.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>6</sub> O <sub>4</sub>	[4][5][6]
Molecular Weight	166.13 g/mol	[4][5][6]
Melting Point	262 °C	ChemicalBook
Boiling Point	297.6±40.0 °C (Predicted)	ChemicalBook
Density	1.515±0.06 g/cm <sup>3</sup> (Predicted)	ChemicalBook
Physical Form	Light yellow to yellow to orange powder/crystal	[5]
Purity	>98.0% (GC)	[5]
Storage	Inert atmosphere, 2-8°C	
Solubility	No quantitative data available in the searched literature. Based on its structure with two hydroxyl groups and two polar aldehyde groups on a benzene ring, it is expected to have some solubility in polar organic solvents like DMSO, DMF, and alcohols, and limited solubility in water and nonpolar solvents.	

## Spectroscopic Data

Characterization of **2,5-Dihydroxyterephthalaldehyde** is typically achieved through standard spectroscopic techniques.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

- <sup>1</sup>H NMR (400 MHz, DMSO-d<sub>6</sub>, ppm): δ 7.2 (2H, m), 10.3 (4H, s).[2]
- <sup>13</sup>C NMR (101 MHz, DMSO-d<sub>6</sub>, ppm): δ 190.7, 153.3, 128.1, 115.7.[2]

## Infrared (IR) Spectroscopy

A study on the synthesis of **2,5-Dihydroxyterephthalaldehyde** reported the following characteristic peaks from an FT-IR spectrum, confirming the presence of the key functional groups:[3][7]

- -OH (hydroxyl group) stretch:  $3276\text{ cm}^{-1}$ [7]
- HC=O (aldehyde group) stretch:  $1661\text{ cm}^{-1}$ [7]
- Ar (aromatic ring) stretch:  $1480\text{ cm}^{-1}$ [7]

A full experimental FT-IR spectrum and mass spectrum are not readily available in the public domain.

## Experimental Protocols

### Synthesis of 2,5-Dihydroxyterephthalaldehyde from 1,4-Dimethoxybenzene

A detailed protocol for the synthesis of **2,5-Dihydroxyterephthalaldehyde** has been reported, involving a multi-step process starting from 1,4-dimethoxybenzene.[2][3][7]

#### Step 1: Synthesis of 2,5-Dichloromethyl-1,4-dimethoxybenzene

- Dissolve 1,4-dimethoxybenzene (10 g, 72.3 mmol) in 1,4-dioxane (50 mL).
- Add paraformaldehyde (3.0 g, 100 mmol).
- Heat the mixture to  $90^{\circ}\text{C}$ .
- Add concentrated hydrochloric acid (10 mL) dropwise.
- Continue heating at  $90^{\circ}\text{C}$  for 1 hour.
- Introduce additional hydrochloric acid (37 wt%, 30 mL) into the reaction.
- Cool the mixture to room temperature.

- Collect the precipitate by filtration, wash with water, and dry under vacuum.
- Recrystallize the crude product from acetone to obtain 2,5-Dichloromethyl-1,4-dimethoxybenzene.

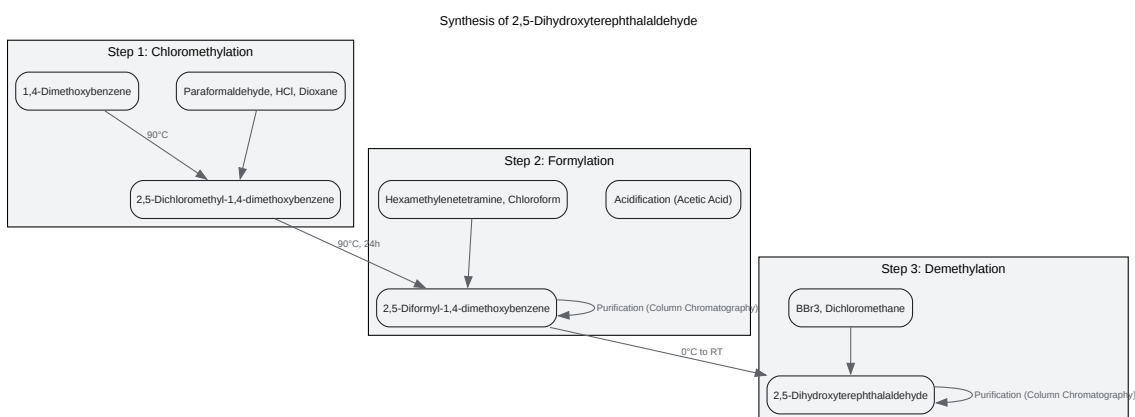
#### Step 2: Synthesis of 2,5-Diformyl-1,4-dimethoxybenzene

- Add the product from Step 1 (5 g, 21.3 mmol) and hexamethylenetetramine (6 g, 42.5 mmol) to chloroform (50 mL).
- Heat the mixture at 90°C and stir for 24 hours.
- Cool to room temperature, filter the solid, wash with chloroform, and dry under vacuum.
- Dissolve the dried product in water and acidify with acetic acid (10 mL).
- Heat at 90°C with stirring for 24 hours, then cool to room temperature.
- Extract the product with dichloromethane.
- Dry the organic phase with anhydrous magnesium sulfate and evaporate the solvent under reduced pressure.
- Purify the product by column chromatography (dichloromethane:petroleum ether = 2:1).

#### Step 3: Synthesis of **2,5-Dihydroxyterephthalaldehyde**

- Dissolve the purified product from Step 2 (1.0 g) in dichloromethane (100 mL) under a nitrogen atmosphere.
- Cool the solution to 0°C and add  $\text{BBr}_3$  (4.0 mL) dropwise.
- Allow the reaction to warm to room temperature and stir overnight.
- At 0°C, add water dropwise to quench the reaction.
- Extract the product with dichloromethane.

- Dry the organic phase with anhydrous magnesium sulfate and evaporate the solvent under reduced pressure.
- Purify the final product by column chromatography (n-hexane:ethyl acetate = 4:1).



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Workflow for the synthesis of **2,5-Dihydroxyterephthalaldehyde**.

## Role in the Synthesis of Biologically Active Molecules

While direct studies on the biological activities of **2,5-dihydroxyterephthalaldehyde** are limited in the available literature, its primary role in the life sciences is as a versatile precursor for the synthesis of molecules with potential therapeutic applications.<sup>[1]</sup> The presence of two aldehyde and two hydroxyl groups allows for a variety of chemical modifications to create diverse molecular scaffolds.

Several studies have utilized **2,5-dihydroxyterephthalaldehyde** in the synthesis of novel compounds for biological evaluation. For instance, it serves as a key intermediate in the production of complex heterocyclic systems and other elaborate structures that are then screened for various biological activities.

## Application in Bioactive Molecule Synthesis



Diverse Molecular Scaffolds

[Click to download full resolution via product page](#)Role of **2,5-Dihydroxyterephthalaldehyde** in drug discovery.

The reactivity of the aldehyde groups allows for condensation reactions with amines, hydrazines, and other nucleophiles to form Schiff bases and other derivatives, which are classes of compounds known to possess a wide range of biological activities, including antibacterial, antifungal, and anticancer properties. The hydroxyl groups can be modified to alter the solubility and pharmacokinetic properties of the resulting molecules.

## Conclusion

**2,5-Dihydroxyterephthalaldehyde** is a valuable and versatile chemical intermediate with significant potential in organic synthesis, particularly in the development of new materials and therapeutic agents. Its well-defined physical and chemical properties, along with established synthetic protocols, make it an accessible building block for researchers. While direct biological activity data for the compound itself is scarce, its utility in the synthesis of diverse and complex molecules underscores its importance in the field of drug discovery and development. Further research into the biological effects of **2,5-dihydroxyterephthalaldehyde** and its derivatives is warranted to fully explore its therapeutic potential.

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